

Application Notes & Protocols for the Analytical Characterization of 1,2-Cyclopentenophenanthrene

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Compound of Interest

Compound Name: 1,2-Cyclopentenophenanthrene

CAS No.: 482-66-6

Cat. No.: B15939737

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Abstract

This guide provides a comprehensive overview of the state-of-the-art analytical methodologies for the unambiguous characterization and quantification of **1,2-Cyclopentenophenanthrene** (also known as 16,17-dihydro-15H-cyclopenta[a]phenanthrene), a member of the polycyclic aromatic hydrocarbon (PAH) class. As PAHs are subject to intense regulatory and toxicological scrutiny, robust and reliable analytical protocols are paramount. This document furnishes researchers, analytical chemists, and drug development professionals with detailed, field-proven protocols for chromatographic and spectroscopic techniques, emphasizing the rationale behind methodological choices to ensure data integrity and reproducibility.

Introduction and Compound Overview

1,2-Cyclopentenophenanthrene is a polycyclic aromatic hydrocarbon characterized by a phenanthrene core fused with a cyclopentane ring. Its molecular structure presents unique analytical challenges, particularly in differentiating it from other isomers. Accurate identification

and quantification are critical in environmental monitoring, toxicology studies, and as a potential impurity in pharmaceutical manufacturing.

A thorough understanding of its physicochemical properties is the foundation of any analytical strategy.

Table 1: Physicochemical Properties of **1,2-Cyclopentenophenanthrene**

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₄	[1] [2] [3]
Molecular Weight	218.29 g/mol	[1] [2] [4] [5]
CAS Number	482-66-6	[1]
Appearance	Solid (at STP)	N/A
Octanol/Water Partition Coeff. (logP)	4.482 (Calculated)	[5]

The analytical workflow for characterizing **1,2-Cyclopentenophenanthrene**, from sample acquisition to final data reporting, requires a multi-faceted approach. The following diagram illustrates a generalized workflow.

Figure 1: General Analytical Workflow

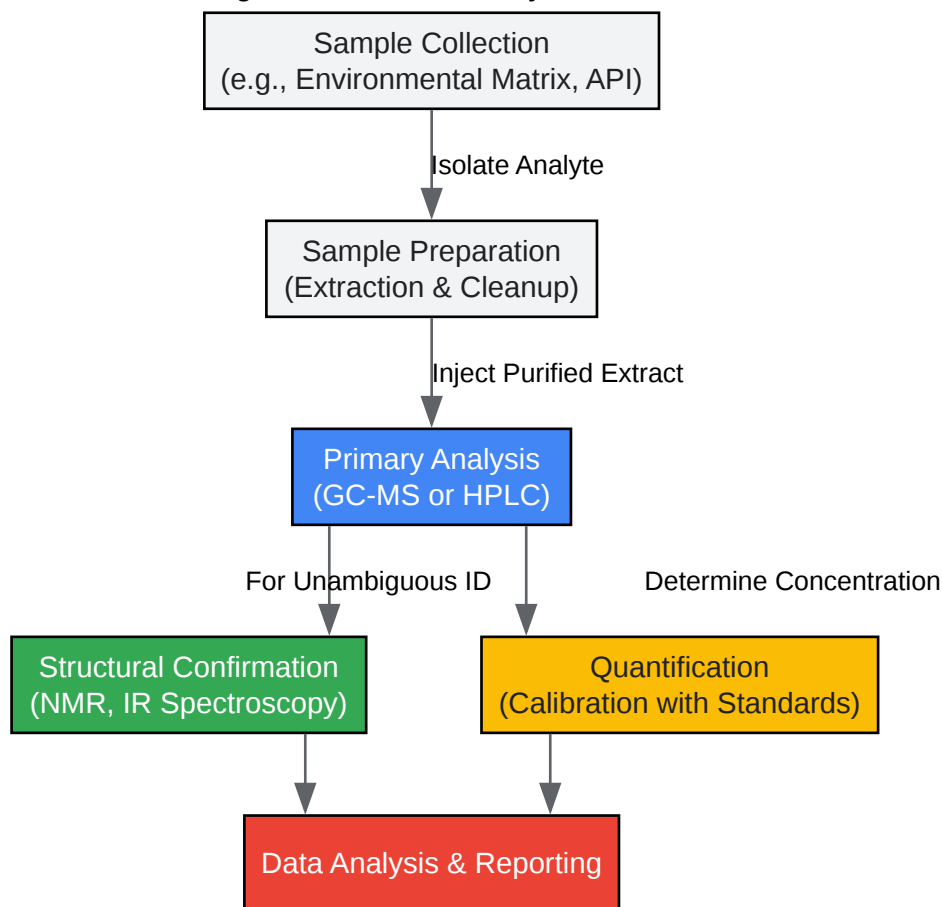
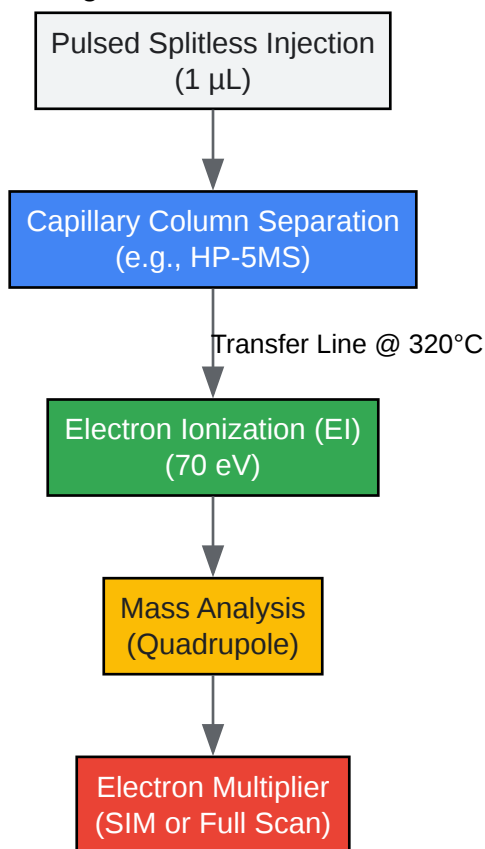


Figure 2: GC-MS Workflow



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Sources

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